

Application Note: Quantitative Determination of Fluazifop Residues by LC-MS/MS

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Compound of Interest

Compound Name: Fluazifop

Cat. No.: B150276

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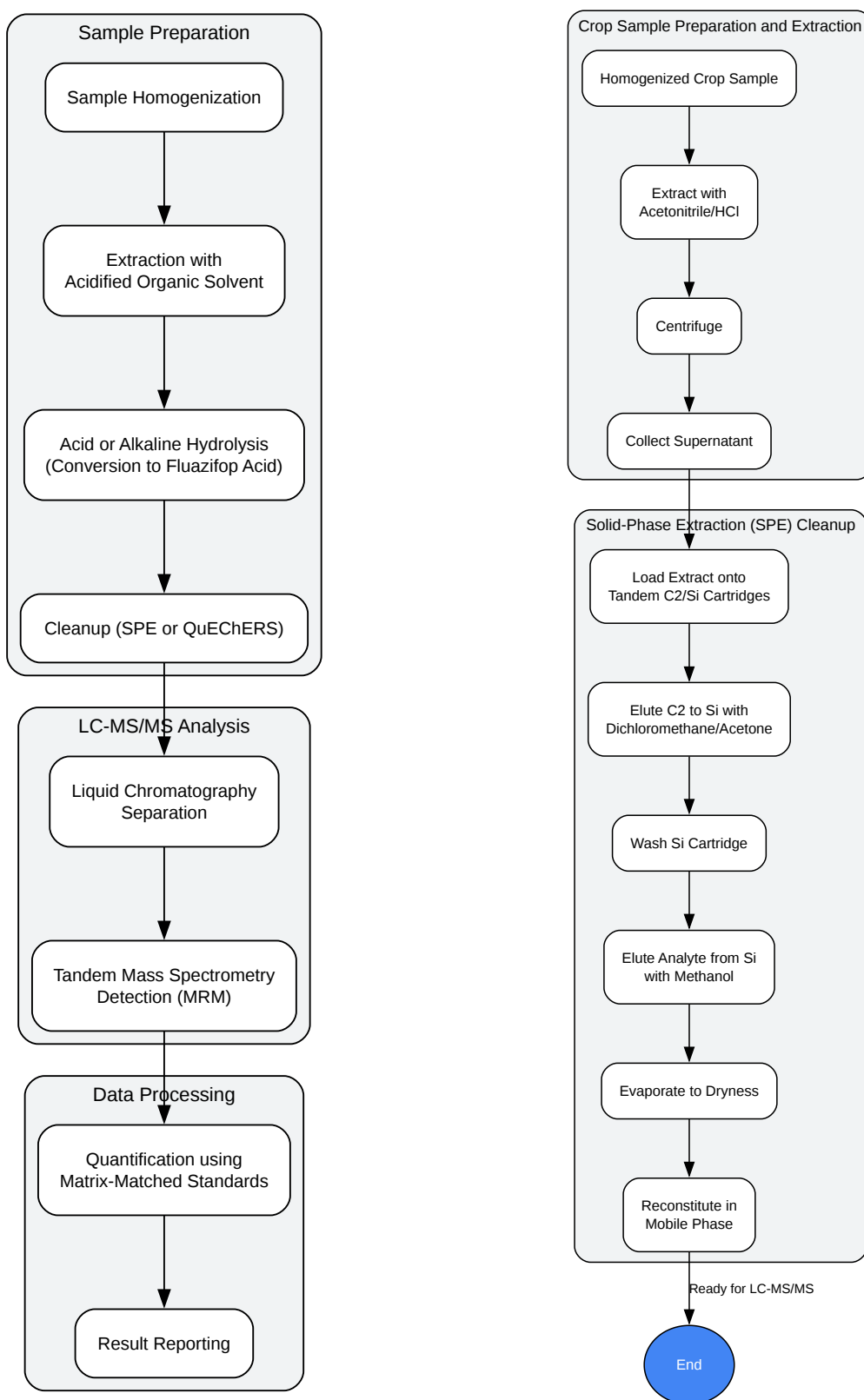
Introduction

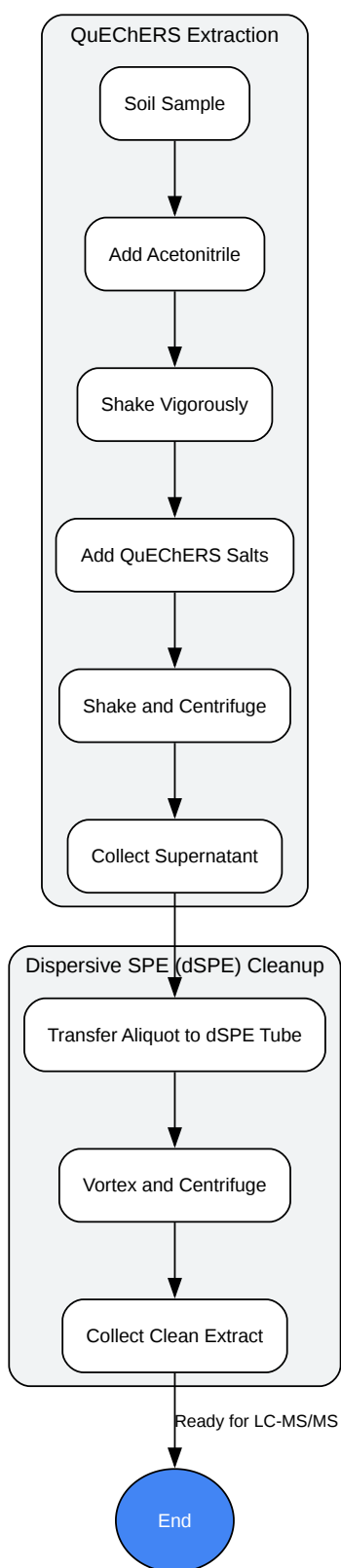
Fluazifop-p-butyl is a selective, post-emergence herbicide used to control grass weeds in a variety of broad-leaved crops.[1] In plant and soil environments, it is rapidly hydrolyzed to its active metabolite, **fluazifop** acid.[1][2] For regulatory and food safety purposes, the total **fluazifop** residue, which includes the parent ester, the acid metabolite, and their conjugates, is typically measured and expressed as **fluazifop** acid.[1] This application note describes a robust and sensitive Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) method for the quantitative determination of total **fluazifop** residues in various matrices.

The principle of the method involves the extraction of **fluazifop**-p-butyl and related compounds from the sample matrix, followed by a crucial hydrolysis step to convert all residues to **fluazifop** acid.[1] Subsequent cleanup using Solid-Phase Extraction (SPE) or a QuEChERS-based approach removes interfering matrix components before analysis by LC-MS/MS. This common moiety approach simplifies the analysis by quantifying a single, stable analyte.

Analytical Workflow

The general workflow for the determination of total **fluazifop** residues is depicted below.





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References

- 1. benchchem.com [benchchem.com]
- 2. dacemirror.sci-hub.se [dacemirror.sci-hub.se]
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